

# Application of Ceftiofur Thiolactone in Drug Residue Monitoring

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## Compound of Interest

Compound Name: Ceftiofur Thiolactone

Cat. No.: B15126552

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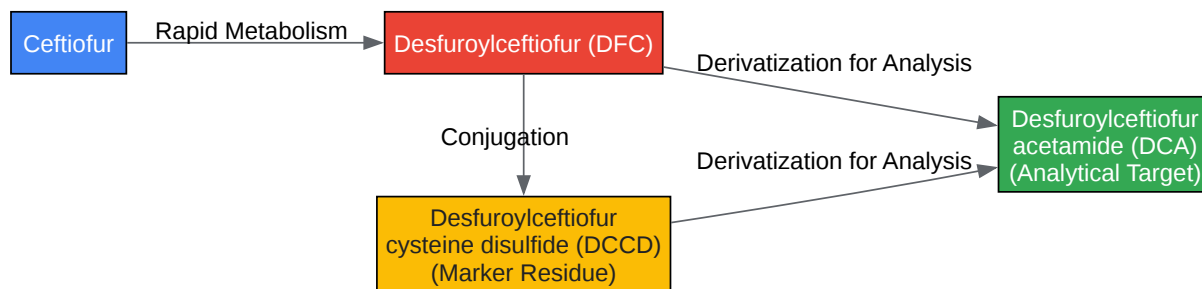
## Introduction

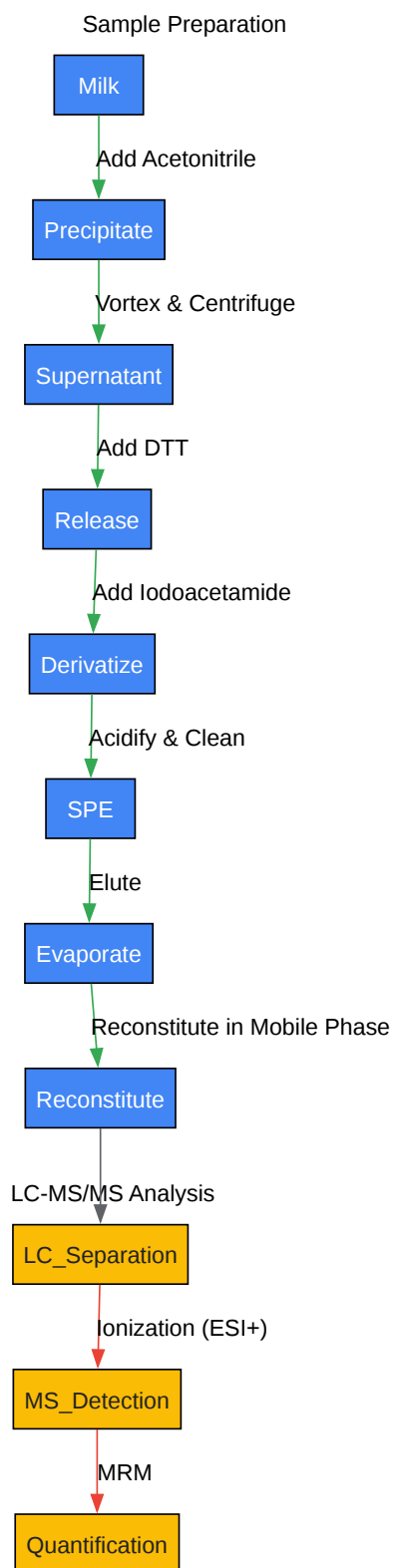
Ceftiofur is a third-generation cephalosporin antibiotic widely used in veterinary medicine to treat bacterial infections in cattle, swine, and poultry. Due to its extensive use, there is a regulatory requirement to monitor its residues in food products of animal origin, such as milk, meat, and kidney, to ensure consumer safety and prevent the development of antimicrobial resistance. Ceftiofur is rapidly metabolized in animals to its primary active metabolite, desfuroylceftiofur (DFC). DFC contains the intact  $\beta$ -lactam ring and is further conjugated with endogenous molecules to form various metabolites, including desfuroylceftiofur cysteine disulfide (DCCD). Regulatory methods often target the total ceftiofur-related residues by converting them to a single, stable derivative for analysis. This application note provides an overview of the analytical methods for monitoring ceftiofur residues, with a focus on Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Enzyme-Linked Immunosorbent Assay (ELISA).

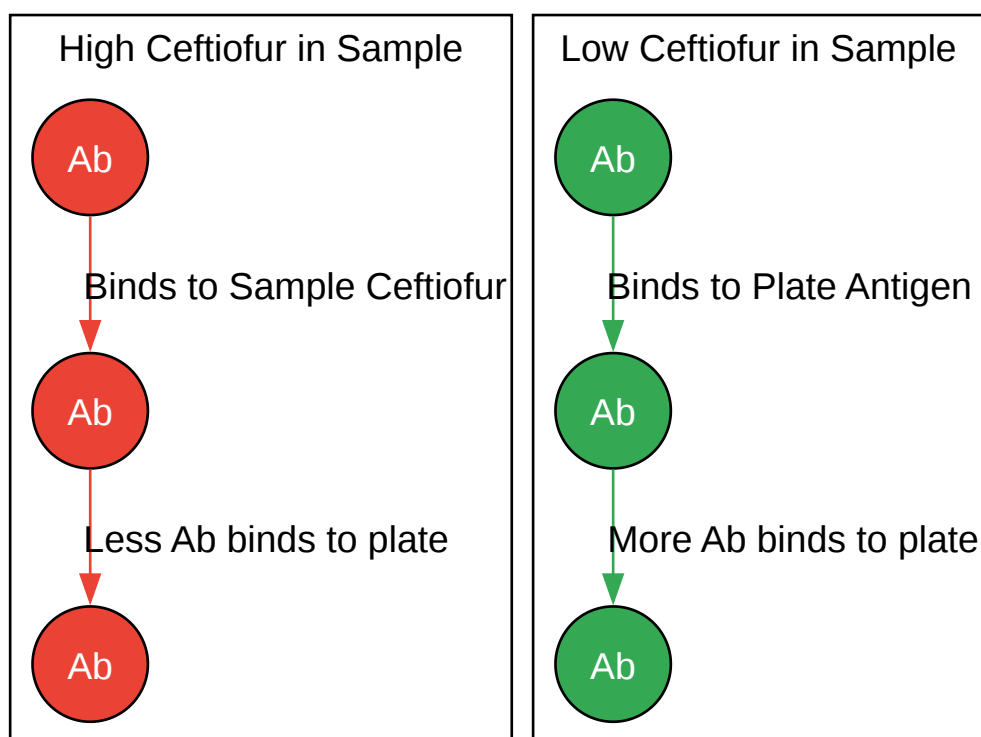
## Logical Relationship: Ceftiofur Metabolism and Residue Analysis

The analytical strategy for monitoring ceftiofur residues is based on its metabolic pathway. The parent drug, ceftiofur, is unstable and quickly converts to desfuroylceftiofur (DFC). DFC can then bind to proteins or form disulfide bonds with small molecules like cysteine, forming desfuroylceftiofur cysteine disulfide (DCCD), which is a stable and suitable marker residue for

monitoring. Analytical methods often involve a derivatization step to convert all ceftiofur and its metabolites to a single, quantifiable molecule, desfuoylceftiofur acetamide (DCA).







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